

A Comprehensive Technical Guide to Chromotropic Acid Disodium Salt: Properties and Applications

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Compound of Interest

Compound Name: *Chromotropic acid disodium salt*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromotropic acid disodium salt, also known as disodium 4,5-dihydroxynaphthalene-2,7-disulfonate, is a highly versatile and valuable reagent in various scientific and industrial fields. Its unique chemical structure underpins its widespread use in analytical chemistry, particularly in colorimetric assays, and it also finds applications in organic synthesis and the manufacturing of dyes. This technical guide provides an in-depth overview of the physical and chemical properties of **chromotropic acid disodium salt**, detailed experimental protocols for its key applications, and a discussion of its role in scientific research and development.

Core Physical and Chemical Properties

Chromotropic acid disodium salt is typically available as a dihydrate. Its fundamental properties are summarized in the table below, compiled from various technical data sheets and safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

| Property | Value |
|-------------------|---|
| Chemical Name | 4,5-Dihydroxynaphthalene-2,7-disulfonic acid disodium salt |
| Synonyms | Chromotropic acid disodium salt, Disodium chromotropate |
| CAS Number | 5808-22-0 (dihydrate) |
| Molecular Formula | <chem>C10H6Na2O8S2 · 2H2O</chem> |
| Molecular Weight | 400.29 g/mol |
| Appearance | Off-white to beige or light brown powder. [5] |
| Melting Point | >300 °C (decomposes). [1] [3] [5] [6] |
| Solubility | Soluble in water. [5] [6] |
| pH | 3.6 (10 g/L in H ₂ O at 20 °C) |
| Purity (Assay) | Typically ≥98.5% for analytical grade. [6] |
| Storage | Store at room temperature, protected from light and moisture. [5] |

Key Applications in Analytical Chemistry

The primary utility of **chromotropic acid disodium salt** lies in its role as a chromogenic reagent for the spectrophotometric determination of various substances, most notably formaldehyde and nitrates.[\[1\]](#)[\[7\]](#)[\[8\]](#) It is also used for the detection of several metal ions.[\[9\]](#)[\[10\]](#)

Determination of Formaldehyde

The reaction between formaldehyde and chromotropic acid in the presence of concentrated sulfuric acid produces a characteristic purple-colored complex, with a maximum absorbance typically around 580 nm.[\[1\]](#)[\[8\]](#) This highly sensitive and specific reaction forms the basis of a widely used quantitative method for formaldehyde analysis.[\[1\]](#)[\[8\]](#)[\[11\]](#)

Determination of Nitrates

Chromotropic acid can also be employed for the spectrophotometric determination of nitrate ions.^{[7][12][13]} In a strongly acidic medium, nitrate reacts with chromotropic acid to form a yellow-colored product that can be quantified by measuring its absorbance at approximately 410 nm.^{[7][12][13]}

Experimental Protocols

Spectrophotometric Determination of Formaldehyde

This protocol is a generalized procedure based on established methods.^{[1][11]}

1. Reagents and Materials:

- Chromotropic Acid Solution (0.5% w/v): Dissolve 0.5 g of **chromotropic acid disodium salt** in 100 mL of deionized water. This solution should be freshly prepared.
- Concentrated Sulfuric Acid (96-98%): Analytical grade.
- Formaldehyde Standard Stock Solution (e.g., 1000 mg/L): Prepare by diluting a certified formaldehyde standard solution.
- Formaldehyde Working Standards: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 0.1 to 2.0 mg/L).
- Spectrophotometer capable of measuring absorbance at 580 nm.
- Glass test tubes or vials.
- Pipettes.

2. Procedure:

- Pipette 2.0 mL of each standard solution, blank (deionized water), and sample into separate test tubes.
- Add 0.2 mL of the 0.5% chromotropic acid solution to each tube and mix well.
- Carefully and slowly add 3.0 mL of concentrated sulfuric acid to each tube. Caution: This reaction is highly exothermic and should be performed in a fume hood with appropriate

personal protective equipment.

- Allow the mixture to cool to room temperature.
- Measure the absorbance of each solution at 580 nm against the reagent blank.
- Plot a calibration curve of absorbance versus formaldehyde concentration for the standards.
- Determine the concentration of formaldehyde in the samples by interpolating their absorbance values on the calibration curve.

Spectrophotometric Determination of Nitrates

This protocol is a generalized procedure based on established methods.[\[7\]](#)[\[12\]](#)

1. Reagents and Materials:

- Chromotropic Acid Reagent (0.1% in H₂SO₄): Dissolve 0.1 g of **chromotropic acid disodium salt** in 100 mL of concentrated sulfuric acid.
- Concentrated Sulfuric Acid (96-98%): Analytical grade.
- Nitrate Standard Stock Solution (e.g., 100 mg/L as NO₃⁻): Prepare by dissolving a known amount of a primary standard nitrate salt (e.g., KNO₃) in deionized water.
- Nitrate Working Standards: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 0.5 to 5.0 mg/L).
- Spectrophotometer capable of measuring absorbance at 410 nm.
- Glass test tubes or vials.
- Pipettes.

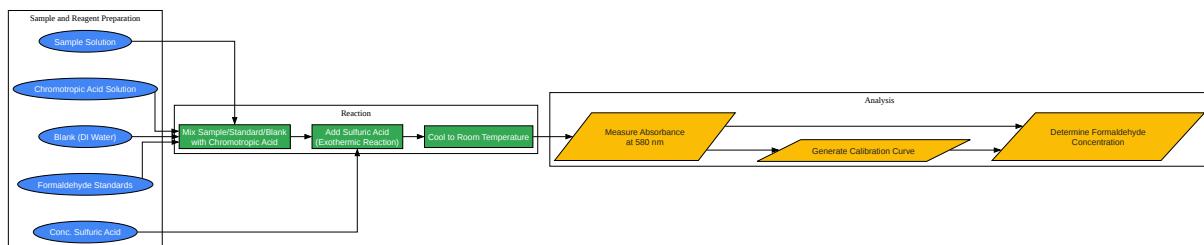
2. Procedure:

- Pipette 1.0 mL of each standard solution, blank (deionized water), and sample into separate test tubes.

- Carefully add 4.0 mL of the 0.1% chromotropic acid reagent in sulfuric acid to each tube.
Caution: Handle concentrated sulfuric acid with extreme care in a fume hood.
- Mix the contents of the tubes thoroughly and allow the color to develop for at least 10 minutes.
- Measure the absorbance of each solution at 410 nm against the reagent blank.
- Plot a calibration curve of absorbance versus nitrate concentration for the standards.
- Determine the concentration of nitrate in the samples by interpolating their absorbance values on the calibration curve.

Visualizations

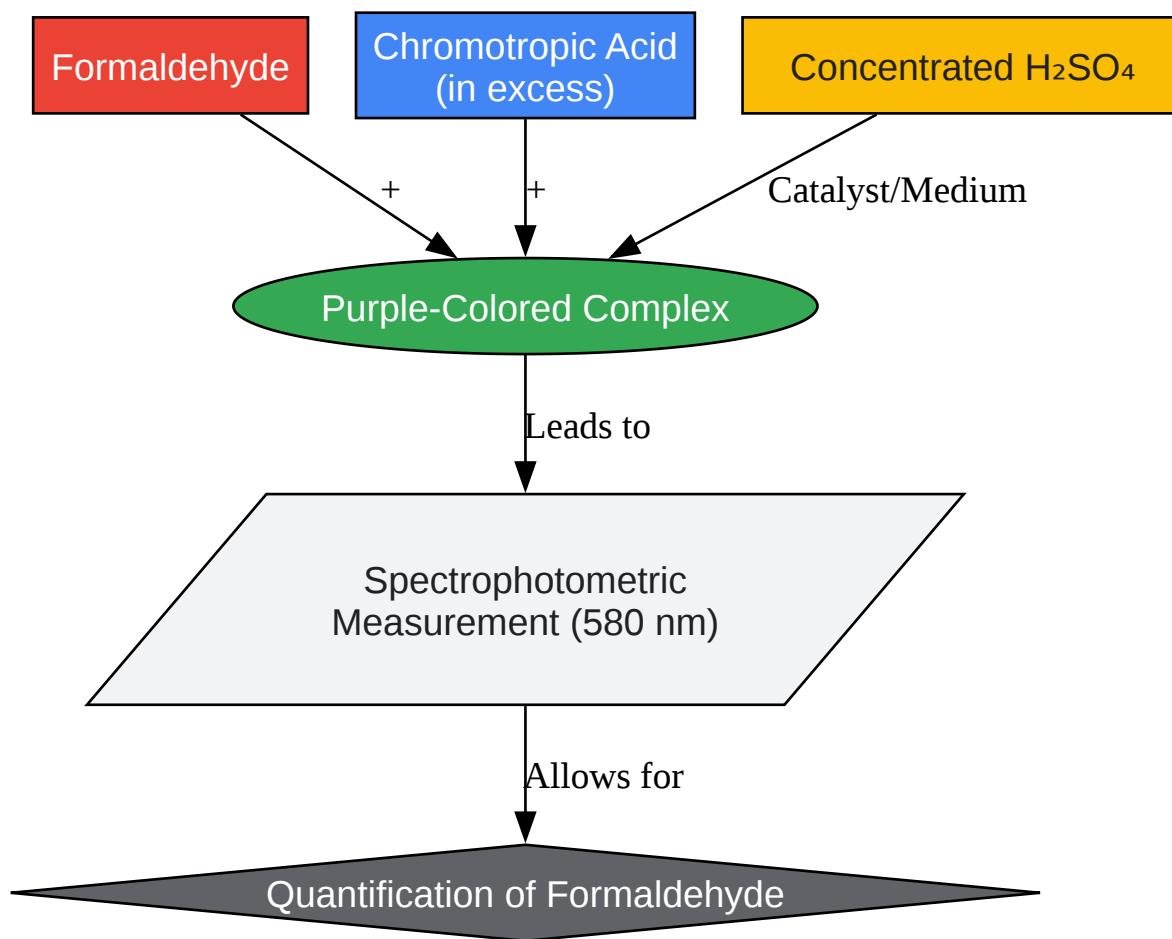
Logical Workflow for Formaldehyde Detection



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Caption: Workflow for the spectrophotometric determination of formaldehyde.

Reaction Principle in Formaldehyde Detection



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Caption: Principle of colorimetric formaldehyde detection.

Role in Drug Development and Research

While primarily known as an analytical reagent, **chromotropic acid disodium salt** has potential applications in pharmaceutical development. Its ability to act as a chelating agent and its potential use as a stabilizing agent in formulations are areas of interest.^[9] Furthermore, its role in the synthesis of more complex organic molecules makes it a valuable building block in the development of new chemical entities.^[14] The precise quantification of formaldehyde, a common impurity and potential degradation product in pharmaceutical excipients and active pharmaceutical ingredients, is crucial for quality control and regulatory compliance, further highlighting the importance of this reagent in the pharmaceutical industry.

Conclusion

Chromotropic acid disodium salt is a robust and reliable reagent with significant applications in analytical chemistry. Its well-characterized reactions with formaldehyde and nitrates provide sensitive and specific methods for their quantification. For researchers, scientists, and drug development professionals, a thorough understanding of its properties and experimental protocols is essential for accurate analysis, quality control, and the development of new applications. The information and protocols provided in this guide serve as a valuable resource for leveraging the full potential of this important chemical compound.

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